

# Aldosterone-d7: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aldosterone-d7

Cat. No.: B12416866

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This guide provides an in-depth overview of **Aldosterone-d7**, a deuterated analog of aldosterone, for researchers, scientists, and drug development professionals. It covers the molecule's fundamental properties, its critical role as an internal standard in quantitative analysis, and detailed experimental protocols for its application.

## Core Molecular and Physical Properties

**Aldosterone-d7** is a synthetically modified form of aldosterone where seven hydrogen atoms have been replaced by deuterium. This isotopic labeling increases the molecular weight of the compound without significantly altering its chemical properties, making it an ideal internal standard for mass spectrometry-based quantification of endogenous aldosterone.

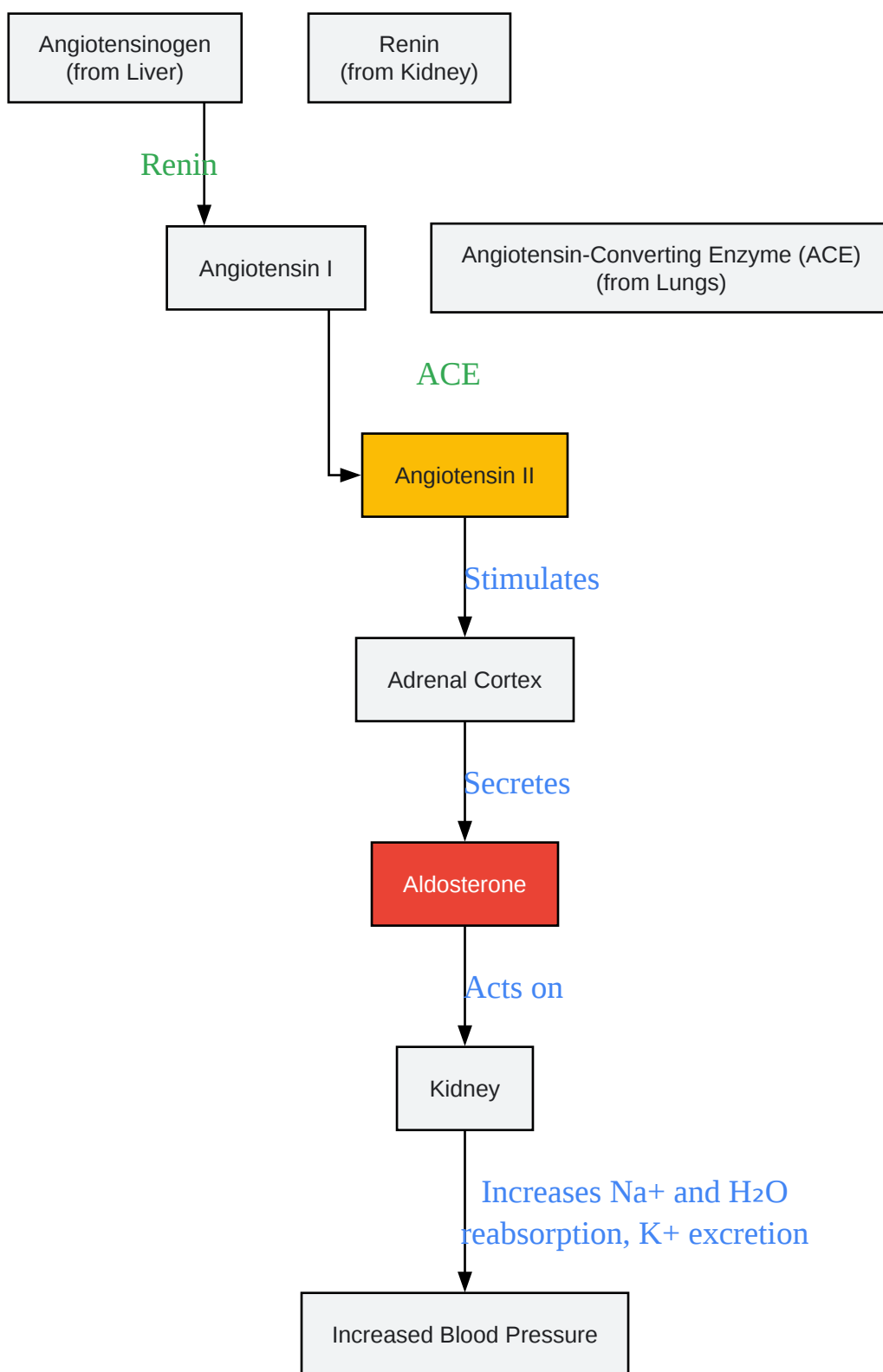
Property	Value	Reference
Molecular Formula	C <sub>21</sub> H <sub>21</sub> D <sub>7</sub> O <sub>5</sub>	[1][2][3][4]
Molecular Weight	367.49 g/mol	[1][2][3][4]
Isotopic Purity	≥95% to ≥98% atom % D	[1]
Physical Form	White to Off-White Solid	[4]
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]

## Application in Quantitative Analysis

**Aldosterone-d7** is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays to accurately quantify aldosterone levels in biological matrices such as serum and plasma.<sup>[5]</sup> The use of a stable isotope-labeled internal standard is crucial for correcting for variations in sample preparation, chromatographic retention, and ionization efficiency, thereby enhancing the accuracy and precision of the measurement.<sup>[6][7]</sup>

## Renin-Angiotensin-Aldosterone System (RAAS) Signaling Pathway

Aldosterone is a key hormone in the Renin-Angiotensin-Aldosterone System (RAAS), which plays a critical role in regulating blood pressure and fluid and electrolyte balance.<sup>[5][8]</sup> A simplified diagram of this pathway is presented below.



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A simplified diagram of the Renin-Angiotensin-Aldosterone System (RAAS) signaling pathway.

# Experimental Protocol: Quantification of Aldosterone in Human Serum by LC-MS/MS

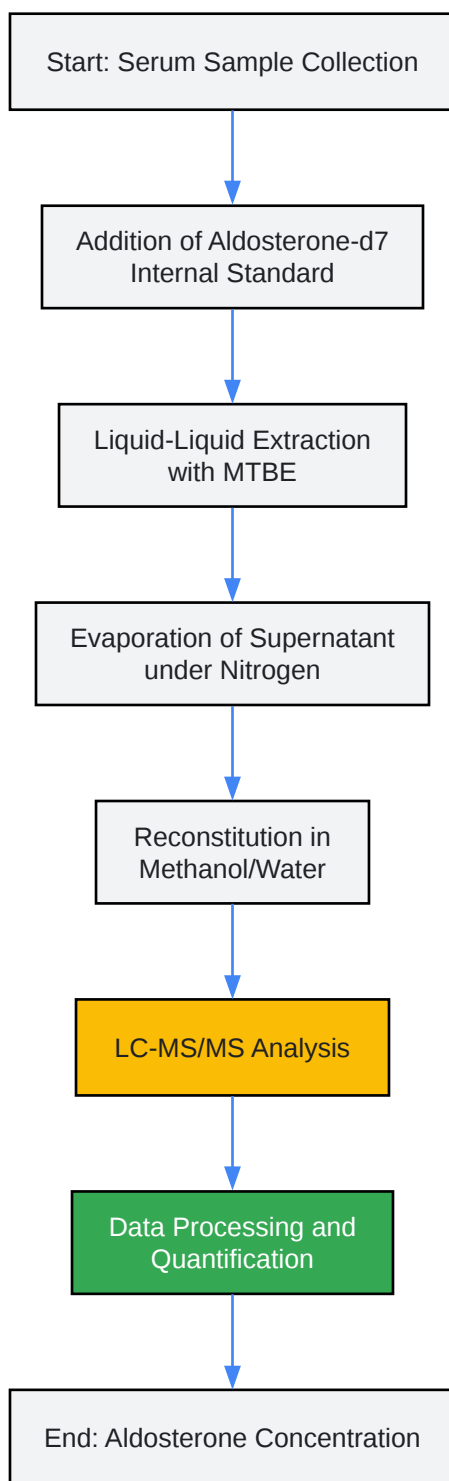
This section provides a detailed methodology for the quantification of aldosterone in human serum using **Aldosterone-d7** as an internal standard. This protocol is a composite of methodologies described in the scientific literature.[\[6\]](#)[\[7\]](#)[\[9\]](#)

## Materials and Reagents

- Aldosterone and **Aldosterone-d7** standards
- Human serum samples
- Methyl tert-butyl ether (MTBE)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Ammonium fluoride
- 96-well plates
- Centrifuge
- Nitrogen evaporator
- LC-MS/MS system with an electrospray ionization (ESI) source

## Experimental Workflow

The following diagram illustrates the major steps in the analytical workflow for aldosterone quantification.



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Address: 3281 E Guasti Rd

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